

Natural occurrence of trans-2-Undecen-1-ol

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Compound of Interest

Compound Name: *trans-2-Undecen-1-ol*

CAS No.: 37617-03-1

Cat. No.: B1580871

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The Natural Occurrence and Chemical Ecology of **trans-2-Undecen-1-ol**: A Technical Monograph

Abstract

This technical guide provides a comprehensive analysis of **trans-2-Undecen-1-ol** (CAS 75039-84-8), an unsaturated fatty alcohol with significant roles in chemical ecology and industrial applications.^[1] While often overshadowed by its aldehyde counterpart (trans-2-undecenal), this compound serves as a critical biosynthetic intermediate and bioactive constituent in specific botanical and entomological systems. This document details its natural occurrence, biosynthetic origins via modified

-oxidation, and rigorous analytical protocols for its identification.

Chemical Identity & Physicochemical Profile

trans-2-Undecen-1-ol is a monounsaturated primary alcohol characterized by a double bond at the C2 position with trans (E) stereochemistry. It contributes a waxy, floral, and slightly fatty odor profile, distinct from the sharp, pungent aroma of its aldehyde analog.

Property	Specification
IUPAC Name	(E)-Undec-2-en-1-ol
CAS Registry	75039-84-8
Formula	C ₁₁ H ₂₂ O
Molecular Weight	170.29 g/mol
Appearance	Colorless to pale yellow liquid
Odor Profile	Floral, Rose, Waxy, Fresh, Fruity
LogP (o/w)	~4.1 - 4.5 (Lipophilic)

Natural Occurrence & Biological Significance

The occurrence of **trans-2-Undecen-1-ol** is distinct and often concentration-dependent based on environmental processing (e.g., drying of plant material).

Botanical Sources

The primary natural reservoir is the Apiaceae family, specifically *Coriandrum sativum* (Coriander/Cilantro).

- *Coriandrum sativum*: In fresh leaves, the concentration is relatively low (~0.49%). However, post-harvest processing significantly alters this profile. Research indicates that drying coriander leaves at 40°C dramatically increases the concentration of **trans-2-Undecen-1-ol** to approximately 12.88%, suggesting it is a stress-response metabolite or a degradation product of longer-chain fatty acids during dehydration.
- *Corchorus aestuans*: Ethanol extracts of this medicinal plant have been shown to contain **trans-2-Undecen-1-ol** at ~1.26%, contributing to its bioactive lipid profile.^[2]

Entomological Context

In the insect world, **trans-2-Undecen-1-ol** is chemically linked to the defensive secretions of Heteroptera (True Bugs), particularly Stink Bugs (Pentatomidae).

- **Biosynthetic Precursor:** It often acts as the immediate biosynthetic precursor to trans-2-undecenal, the major defensive allomone.
- **Reduction Mechanism:** In some species, the aldehyde is reduced to the alcohol to mitigate toxicity within the reservoir or as a method of chemical variation to overcome predator resistance.

Table 1: Quantitative Occurrence in Natural Matrices

Organism	Tissue/State	Concentration (%)	Context	Reference
Coriandrum sativum	Dried Leaves (40°C)	12.88%	Essential Oil	[1]
Coriandrum sativum	Fresh Leaves	0.49%	Essential Oil	[2]
Corchorus aestuans	Whole Plant	1.26%	Ethanol Extract	[3]
Heteroptera spp. [3][4][5]	Defensive Glands	Trace - Minor	Secretion	[4]

Biosynthetic Pathways

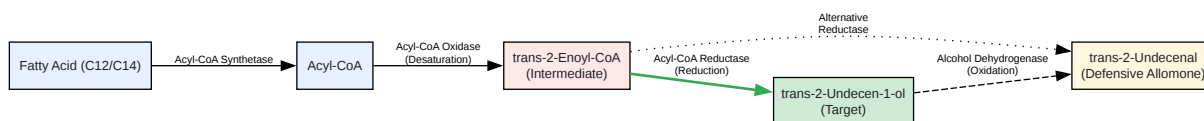
The biosynthesis of **trans-2-Undecen-1-ol** is logically derived from fatty acid metabolism, specifically a modification of the mitochondrial or peroxisomal

-oxidation pathway.

Mechanism: Modified -Oxidation

- **Chain Shortening:** Long-chain fatty acids (e.g., C14 or C16) undergo standard -oxidation cycles to reach a C11 or C12 intermediate.
- **Desaturation:** Acyl-CoA oxidase introduces a trans-2 double bond, forming trans-2-Undecenoyl-CoA.

- Reduction: Instead of continuing through the hydration step of β -oxidation, the trans-2-enoyl-CoA is intercepted by a fatty acyl-CoA reductase (FAR), reducing the thioester directly to the primary alcohol.



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Figure 1: Proposed biosynthetic pathway via modified

β -oxidation. The green arrow indicates the direct formation of the target alcohol.

Analytical Methodologies

Accurate identification requires distinguishing **trans-2-Undecen-1-ol** from its saturated (Undecanol) and isomeric (cis-2) counterparts.

Extraction Protocol

- Plant Tissue: Hydrodistillation (Clevenger apparatus) is standard. For quantitative recovery of the alcohol without oxidation to the aldehyde, avoid prolonged heating or use Solvent Assisted Flavor Evaporation (SAFE).
- Insect Secretions: Solvent extraction (Hexane/Dichloromethane) directly from dissected glands or surface rinsing.

GC-MS Identification Criteria

Gas Chromatography-Mass Spectrometry (GC-MS) is the gold standard. Reliance on Mass Spectral matching alone is insufficient due to similarities with other fatty alcohols. Retention Indices (RI) are mandatory for confirmation.

- Diagnostic Ions:

- Molecular Ion:

170 (often weak).
- Base Peak: Typically

57 or 41 (hydrocarbon chain).
- Loss of Water:

152 (

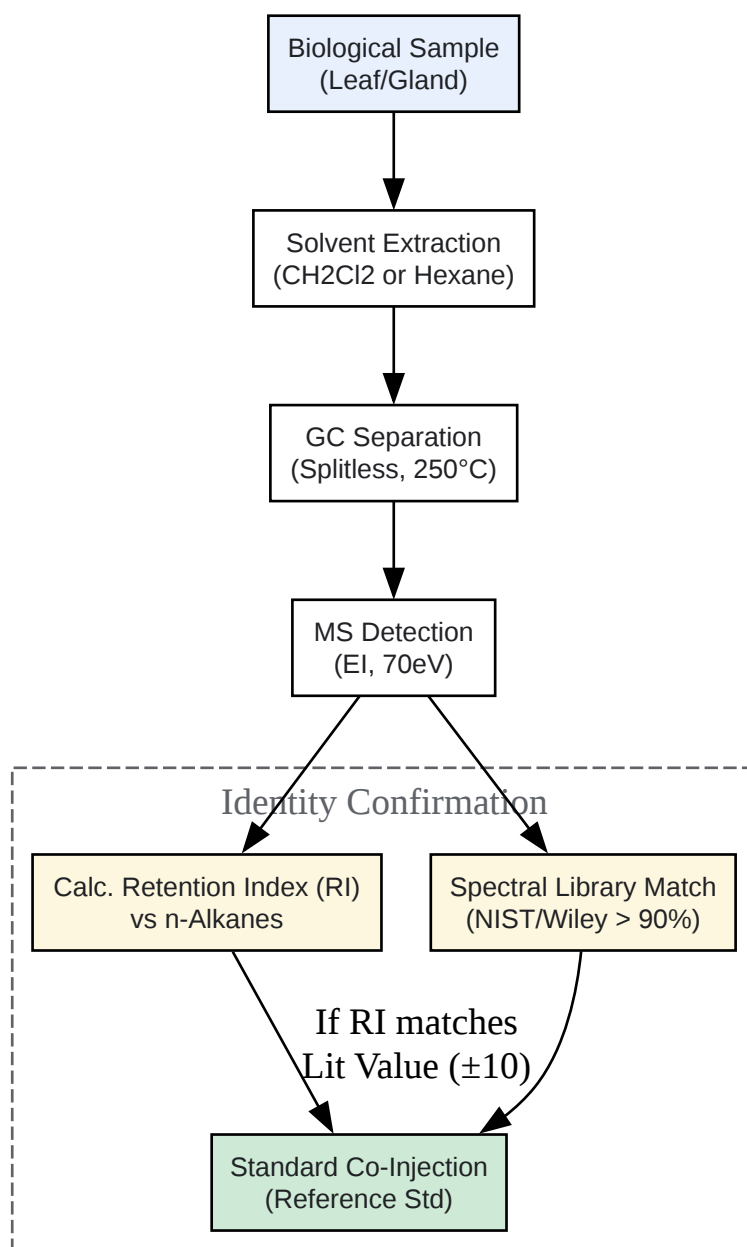
).
- Retention Indices (RI):
 - Non-Polar Column (DB-5/HP-5): RI

1362 - 1372
 - Polar Column (DB-Wax/HP-Innowax): RI

1899[6]

Validation Workflow

To ensure data integrity, the following self-validating workflow is recommended:



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Figure 2: Analytical workflow for the rigorous identification of **trans-2-Undecen-1-ol**.

Implications for Development

- Antimicrobial Agents: The active fraction of *Coriandrum sativum* oil containing **trans-2-Undecen-1-ol** has demonstrated efficacy against *Candida* species, disrupting biofilm formation [2].

- Flavor & Fragrance: Approved as a flavoring agent (FEMA 4068), it provides "fatty-floral" notes essential for reconstructing natural cilantro and rose profiles.
- Pest Control: As a component of insect defensive fluids, it holds potential as a repellent or stress-inducing semiochemical in integrated pest management (IPM) strategies.

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